Comprehensive Technical Guide: Synthetic Utility of Ethyl 2-(2-bromo-3-methylphenyl)acetate

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Compound of Interest

Compound Name:	*Ethyl 2-(2-bromo-3-methylphenyl)acetate*
Cat. No.:	*B8681606*

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Executive Summary

In the realm of modern organic synthesis and medicinal chemistry, the strategic selection of bifunctional building blocks dictates the efficiency of complex molecule assembly. **Ethyl 2-(2-bromo-3-methylphenyl)acetate** (CAS: 248920-13-0) represents a highly specialized, sterically encumbered synthon. Featuring an electrophilic aryl bromide adjacent to both a nucleophilic/acidic acetate side chain and a sterically demanding methyl group, this molecule is a premier precursor for the synthesis of 4-methyl-oxindoles and complex, highly substituted biaryl systems[1].

This whitepaper dissects the physicochemical constraints of this molecule, establishes causality for specialized catalytic workflows, and provides self-validating experimental protocols for its deployment in drug discovery and materials science.

Physicochemical Profiling & Structural Causality

Molecular Parameters

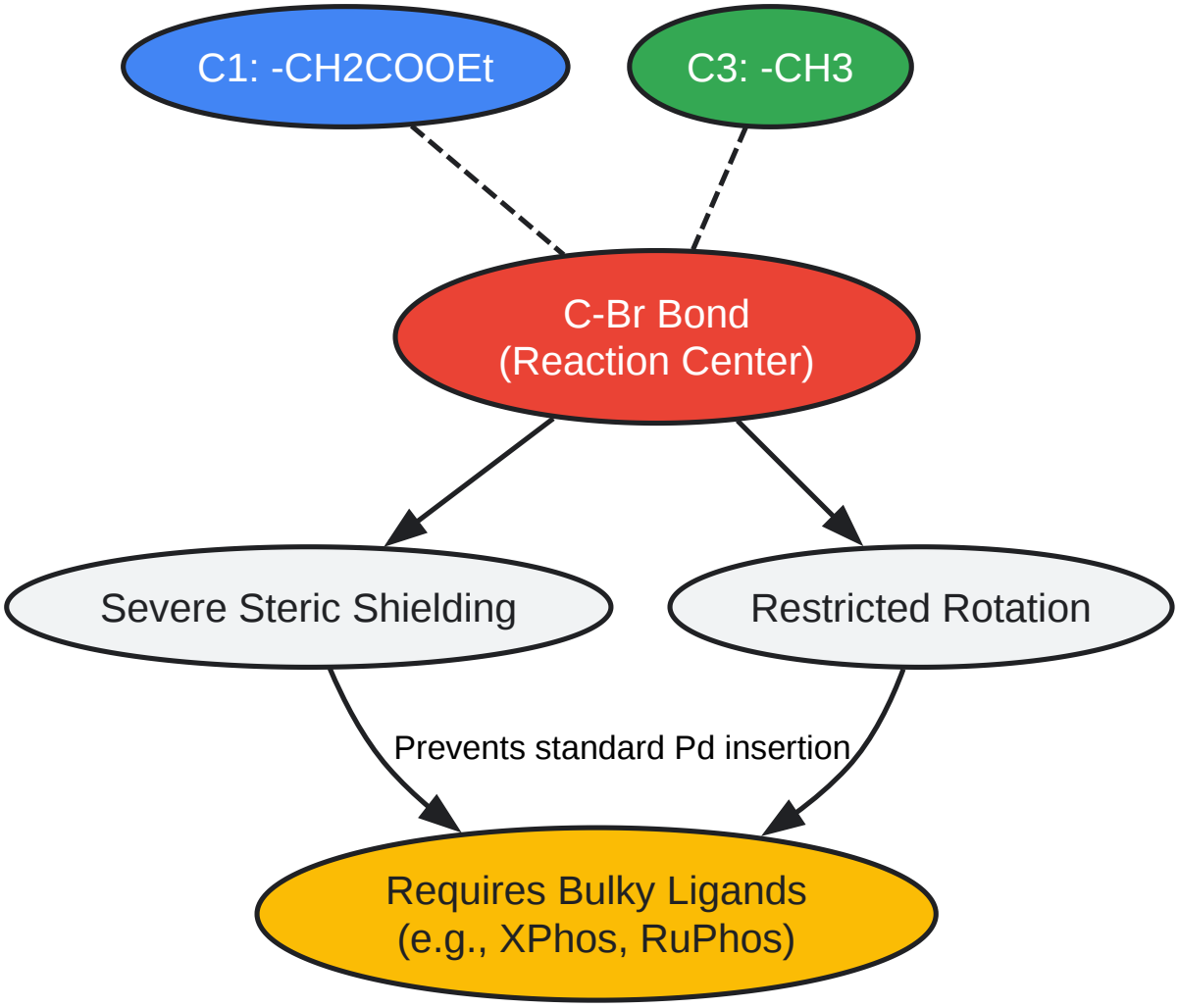
- Chemical Name: **Ethyl 2-(2-bromo-3-methylphenyl)acetate**
- CAS Registry Number: 248920-13-0
- Molecular Weight: 257.13 g/mol [2]
- Formula: $C_{11}H_{13}BrO_2$

The "Di-Ortho" Steric Shielding Effect

The defining characteristic of this molecule is its 1,2,3-trisubstitution pattern. The reactive C-Br bond at position 2 is flanked by an ethyl acetate moiety at position 1 and a methyl group at position 3.

Mechanistic Consequence: This di-ortho substitution creates a deep steric "cleft." Standard palladium catalysts equipped with flat, monodentate ligands (e.g., Pd(PPh3)4) fail to undergo oxidative addition into this C-Br bond[3]. The transition state for insertion is too highly congested, leading to catalyst resting or off-target β -hydride elimination (dehalogenation). To overcome this, the use of bulky, electron-rich biaryl phosphine ligands (such as XPhos or RuPhos) is strictly required. These ligands force the formation of a highly reactive, monoligated Pd(0)L1active species that can penetrate the steric shield.

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Caption: Steric shielding of the C-Br bond dictating the necessity for bulky phosphine ligands.

Core Synthetic Workflows & Mechanistic Insights

Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

The synthesis of biaryl acetates using this building block is a critical step in generating polycyclic aromatic hydrocarbons and pharmaceutical intermediates[1]. The causality behind optimizing this reaction lies in balancing the base strength and the ligand bulk. A mild base like K3PO4is utilized to facilitate the transmetalation of the boronic acid without inducing premature hydrolysis of the ethyl ester, which would occur if harsher bases like NaOH were employed.

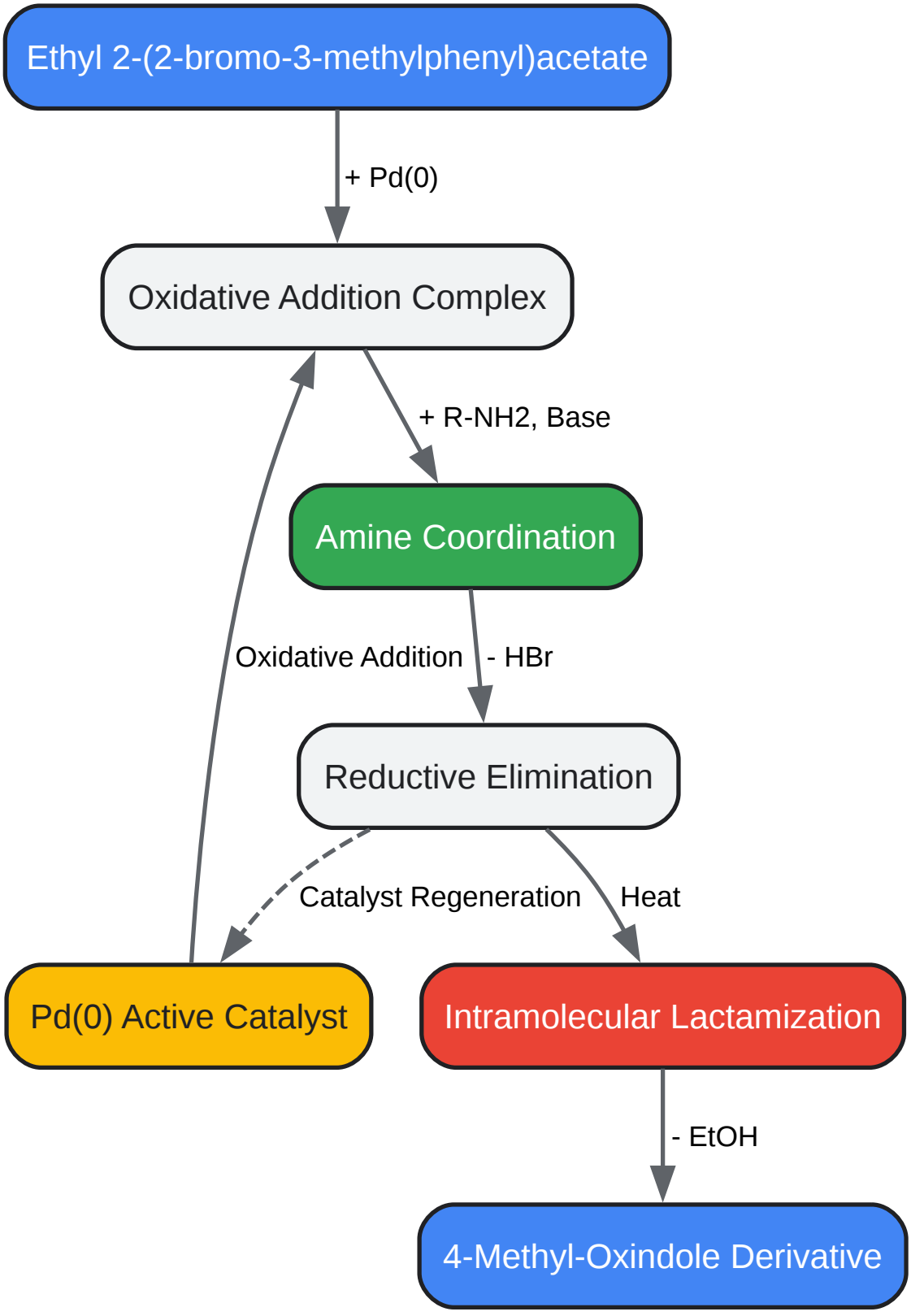
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Tandem Buchwald-Hartwig Amination and Lactamization

Ethyl 2-(2-bromo-3-methylphenyl)acetate is a privileged precursor for 4-methyl-oxindoles. The reaction proceeds via a tandem sequence:

- Intermolecular Amination: A primary amine undergoes Pd-catalyzed cross-coupling with the sterically hindered aryl bromide.
- Intramolecular Lactamization: The newly formed ortho-secondary amine acts as an internal nucleophile, attacking the adjacent ethyl ester. The extrusion of ethanol drives the thermodynamic collapse into a stable 5-membered lactam (oxindole) ring.

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Caption: Catalytic cycle of tandem Buchwald-Hartwig amination and lactamization to form oxindoles.

Quantitative Data: Reaction Optimization

The following table synthesizes quantitative optimization data for the Suzuki-Miyaura cross-coupling of this specific di-ortho-substituted aryl bromide, demonstrating the critical nature of ligand selection.

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Entry	Catalyst / Ligand System	Base	Solvent System	Temp (°C)	Time (h)	Yield (%)	Mechanistic Observation
1	Pd(PPh3)4(5 mol%)	K2CO3	Toluene / H2O	100	24	< 5%	Starting material recovered; trace dehalogenation.
2	Pd(OAc)2/ PPh3	K3PO4	1,4-Dioxane	100	24	12%	Poor oxidative addition due to severe steric clash.
3	Pd2(dba)3/ XPhos	K3PO4	Dioxane / H2O	100	12	88%	Efficient conversion; some Pd black precipitation observed.
4	XPhos Pd G2 (2 mol%)	K3PO4	THF / H2O	80	6	94%	Optimal system; rapid pre-activation of monoligated Pd(0).

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Experimental Protocols (Self-Validating Systems)

Protocol I: Synthesis of Biaryl Acetates via Suzuki-Miyaura Coupling

This protocol utilizes a Generation 2 (G2) Buchwald precatalyst to ensure rapid generation of the active Pd(0) species, overcoming the steric barrier of the 1,2,3-trisubstituted ring.

- Preparation: In an oven-dried Schlenk flask equipped with a magnetic stir bar, add **Ethyl 2-(2-bromo-3-methylphenyl)acetate** (1.0 equiv, 1.0 mmol) and phenylboronic acid (1.5 equiv, 1.5 mmol).
- Base Addition: Add anhydrous K3PO4(2.0 equiv, 2.0 mmol). Causality: K3PO4provides optimal basicity for boronate formation without hydrolyzing the ethyl ester.
- Catalyst Loading: Add XPhos Pd G2 precatalyst (2 mol%) and supplemental XPhos ligand (2 mol%). Causality: The supplemental ligand prevents the formation of inactive palladium black during the catalytic cycle.
- Degassing: Evacuate the flask and backfill with dry N2(repeat 3x).
- Solvent Addition: Inject degassed THF/ H2O (4:1 v/v, 5 mL total volume). Causality: Water is essential to dissolve the phosphate base and accelerate the transmetalation step.
- Reaction: Stir the biphasic mixture vigorously at 80 °C for 6 hours.
- Validation & QC Checkpoint: Monitor via TLC (Hexanes/EtOAc 9:1). The starting material (UV active, Rf≈0.6) must be completely consumed, replaced by a new spot (Rf≈0.5).
- Workup: Cool to room temperature, dilute with EtOAc (15 mL), wash with brine (10 mL), dry over anhydrous Na2SO4, filter, and concentrate under reduced pressure. Purify via silica gel flash chromatography.

Protocol II: Tandem Synthesis of 1-Alkyl-4-methyloxindoles

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This protocol leverages the dual functionality of the molecule, utilizing RuPhos to prevent over-arylation of the primary amine prior to cyclization.

- Preparation: Charge a 20 mL reaction vial with **Ethyl 2-(2-bromo-3-methylphenyl)acetate** (1.0 equiv, 1.0 mmol), benzylamine (1.2 equiv, 1.2 mmol), and Cs2CO3(2.0 equiv, 2.0 mmol). Causality: Cs2CO3is a mild, bulky base that effectively deprotonates the coordinated amine without prematurely attacking the ester.
- Catalyst Loading: Add RuPhos Pd G3 precatalyst (3 mol%).
- Solvent & Seal: Add anhydrous 1,4-dioxane (10 mL). Purge the vial with N2for 5 minutes and seal with a Teflon-lined cap.
- Reaction: Heat the mixture in an oil bath at 100 °C for 12 hours.
- Validation & QC Checkpoint: Analyze an aliquot via GC-MS. The intermediate uncyclized mass (m/z≈283) must transition completely to the cyclized oxindole mass (m/z=237) due to the thermodynamic loss of ethanol (46 Da). Furthermore, 1H -NMR of the crude mixture should show the complete disappearance of the characteristic ethyl ester signals (quartet at ∼4.1 ppm, triplet at ∼1.2 ppm).
- Workup: Filter the crude mixture through a short pad of Celite to remove palladium residues and inorganic salts, eluting with EtOAc. Concentrate the filtrate and recrystallize the resulting solid from hot ethanol to yield the pure 1-benzyl-4-methylindolin-2-one.

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